

# Solid-Phase Extraction of Hexanoylglycine from Urine: An Application Note and Protocol

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**Hexanoylglycine** is a key biomarker for medium-chain acyl-CoA dehydrogenase deficiency (MCADD), an inherited metabolic disorder. Accurate quantification of **hexanoylglycine** in urine is crucial for the diagnosis and monitoring of this condition. Solid-phase extraction (SPE) is a robust and reliable method for the sample preparation of **hexanoylglycine** from complex biological matrices like urine, ensuring cleaner extracts and improved analytical sensitivity. This document provides a detailed protocol for the solid-phase extraction of **hexanoylglycine** from urine, designed for researchers and clinicians in the field of metabolic disorders and drug development.

## Introduction

The analysis of acylglycines, such as **hexanoylglycine**, in urine is a cornerstone in the diagnosis of inborn errors of metabolism.[1] The complexity of the urine matrix, however, presents analytical challenges, including ion suppression in mass spectrometry and interference from endogenous compounds.[2] Solid-phase extraction is a widely adopted sample cleanup technique that addresses these challenges by isolating analytes of interest from the bulk of the sample matrix. This application note details a protocol based on anion exchange SPE, a technique well-suited for the extraction of acidic compounds like acylglycines.[1][3]



## **Data Presentation**

While specific quantitative data for the solid-phase extraction of **hexanoylglycine** is not extensively published, the following table summarizes typical performance characteristics for the SPE of organic acids and acylglycines from urine based on available literature.

Parameter	Value	Reference
Mean Recovery	84.1%	[4]
Inter-day Precision (CV%)	< 10%	[4]
Intra-day Precision (CV%)	< 10%	[4]
Limit of Detection	< 5 nmole	[5]

# **Experimental Protocol**

This protocol is designed for the extraction of **hexanoylglycine** from a 1 mL urine sample using a strong anion exchange (SAX) SPE cartridge.

#### Materials and Reagents:

- Urine samples
- Strong Anion Exchange (SAX) SPE cartridges (e.g., 100 mg, 3 mL)
- Methanol (HPLC grade)
- Deionized water
- Acetic acid
- · Ammonium hydroxide
- Nitrogen gas for evaporation
- Vortex mixer



- Centrifuge
- SPE vacuum manifold

#### Sample Pre-treatment:

- Thaw frozen urine samples at room temperature.
- Vortex the sample to ensure homogeneity.
- Centrifuge the urine sample at 4000 rpm for 10 minutes to pellet any particulate matter.
- Transfer 1 mL of the supernatant to a clean tube.
- Acidify the urine sample by adding 100 μL of 2% formic acid. Vortex to mix.

#### Solid-Phase Extraction Procedure:

- Conditioning:
  - Pass 3 mL of methanol through the SAX cartridge.
  - Pass 3 mL of deionized water through the cartridge. Do not allow the sorbent to go dry.
- Equilibration:
  - Pass 3 mL of 25 mM ammonium acetate buffer (pH 6.0) through the cartridge.
- Sample Loading:
  - Load the pre-treated 1.1 mL urine sample onto the cartridge.
  - Apply a slow and steady flow rate (approximately 1 mL/min) to ensure optimal retention of the analyte.
- Washing:
  - Wash the cartridge with 3 mL of 25 mM ammonium acetate buffer (pH 6.0) to remove neutral and basic impurities.



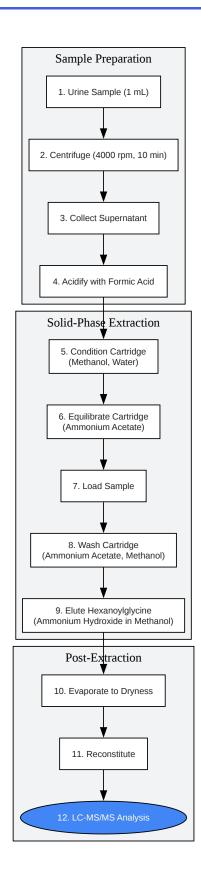
- Wash the cartridge with 3 mL of methanol to remove non-polar interferences.
- Dry the cartridge under vacuum for 5-10 minutes.
- Elution:
  - Elute the hexanoylglycine from the cartridge with 2 mL of 5% ammonium hydroxide in methanol.
  - Collect the eluate in a clean collection tube.

#### Post-Elution Processing:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100  $\mu$ L of the initial mobile phase of the analytical method (e.g., 10% methanol in water) for subsequent analysis by LC-MS/MS or another suitable technique.

# **Experimental Workflow Diagram**





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Caption: Workflow for Hexanoylglycine SPE from Urine.



## **Discussion**

The provided protocol offers a generalized framework for the solid-phase extraction of **hexanoylglycine** from urine. Optimization of wash and elution solvent compositions and volumes may be necessary depending on the specific analytical instrumentation and desired recovery. The use of a strong anion exchange sorbent is predicated on the acidic nature of the carboxyl group in **hexanoylglycine**, allowing for effective retention and separation from matrix components. Subsequent analysis by sensitive techniques such as LC-MS/MS is recommended for accurate quantification.[3][6]

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